

# Personal protective equipment for handling MK-421 (D5 maleate)

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## Compound of Interest

Compound Name: MK-421 (D5 maleate)

Cat. No.: B10787622

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## Essential Safety and Handling Guide for MK-421 (D5 Maleate)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **MK-421 (D5 maleate)**, also known as Enalapril-d5 maleate. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risk.

## Immediate Safety Precautions

**MK-421 (D5 maleate)** is the deuterated form of Enalapril maleate, an angiotensin-converting enzyme (ACE) inhibitor. While some safety data sheets (SDS) for the deuterated form indicate it is not classified as hazardous, others classify it as a reproductive toxin and a serious eye irritant.<sup>[1][2]</sup> Given this conflicting information, it is imperative to handle **MK-421 (D5 maleate)** with the same precautions as its non-deuterated counterpart, Enalapril maleate, which is considered hazardous.<sup>[3]</sup>

### Key Hazards:

- Reproductive Toxicity: May damage fertility or the unborn child.<sup>[4][5][6][7]</sup>
- Eye Irritation: Causes serious eye irritation.<sup>[7][8]</sup>

- Skin Irritation: Causes skin irritation.[3][8]
- Harmful if Swallowed: Acute oral toxicity.[3]
- Respiratory Irritation: May cause respiratory irritation.[3]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **MK-421 (D5 maleate)** to prevent exposure.

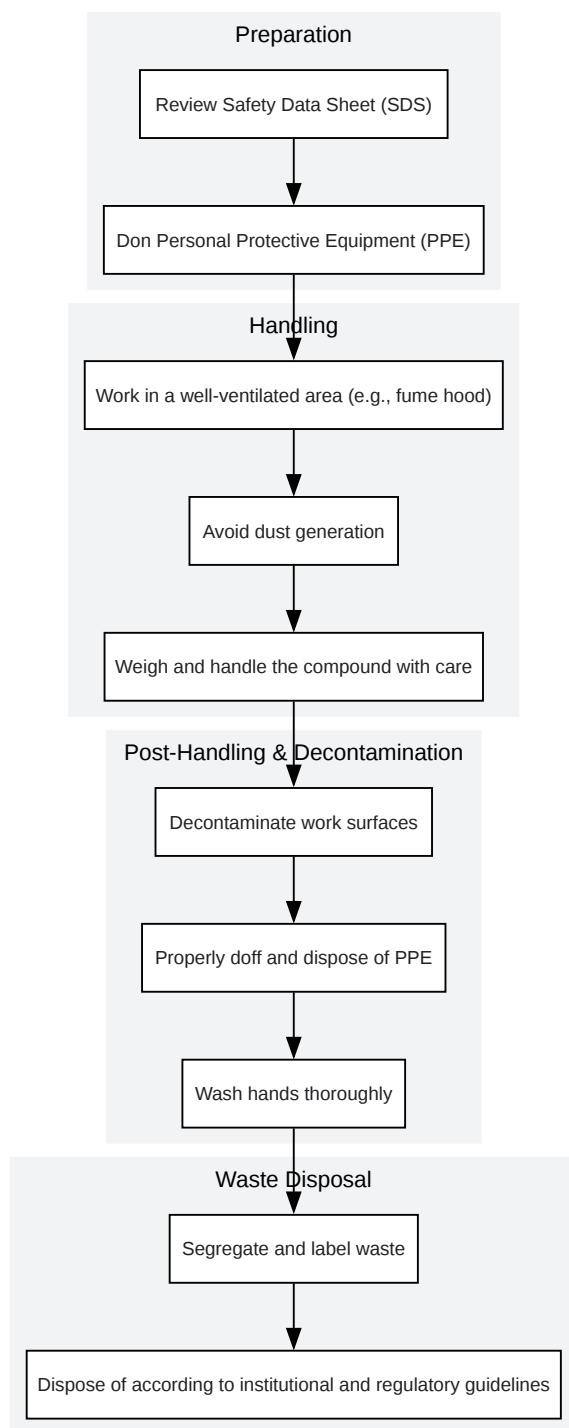
PPE Category	Item	Specifications
Eye Protection	Safety Glasses or Goggles	Must have side shields.[4][8]
Hand Protection	Chemical-resistant Gloves	Nitrile or PVC gloves are recommended. Consider double gloving.[4]
Body Protection	Laboratory Coat	Standard lab coat to prevent skin contact.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.[8][9]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety.

### Workflow for Handling MK-421 (D5 Maleate)

## Handling Workflow for MK-421 (D5 Maleate)

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Caption: A step-by-step workflow for the safe handling of **MK-421 (D5 maleate)**.

## Disposal Plan

Proper disposal of **MK-421 (D5 maleate)** and any contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

General Guidelines:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4]
- Do not allow the product to enter drains or waterways.[7]

Step-by-Step Disposal Procedure:

- Segregation:
  - Collect all waste materials, including unused product, contaminated PPE, and cleaning materials, in a designated and clearly labeled hazardous waste container.
- Containerization:
  - Use a sealable, leak-proof container for all waste. For solid waste, a sealed plastic bag may be used before placing it in the final disposal container.[3]
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the chemical name "**MK-421 (D5 maleate)**" or "Enalapril-d5 maleate."
- Storage:
  - Store the sealed waste container in a designated, secure area away from incompatible materials pending disposal.
- Disposal Method:
  - Unused Product: If you cannot use a drug take-back program, the recommended disposal method is to mix the compound with an unappealing substance like cat litter or coffee

grounds, place it in a sealed plastic bag, and dispose of it in the trash. Do not crush pills or capsules.[10][11]

- Contaminated Materials: For lab waste, consult your institution's environmental health and safety (EHS) office for specific procedures, which may include incineration or other approved chemical waste disposal methods.

## Occupational Exposure Limits

While specific occupational exposure limits (OELs) for **MK-421 (D5 maleate)** have not been established, the limits for Enalapril maleate provide a conservative guideline.

Organization	Exposure Limit
Internal (Organon)	TWA: 50 µg/m <sup>3</sup> (OEB 3)[5]
Merck & Co.	CEL TWA: 0.1 mg/m <sup>3</sup> [3]

TWA: Time-Weighted Average; OEB: Occupational Exposure Band; CEL: Corporate Exposure Limit

It is crucial to maintain airborne concentrations as low as practically possible.

By adhering to these safety protocols, researchers can minimize the risks associated with handling **MK-421 (D5 maleate)** and ensure a safe and compliant laboratory environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet before commencing any work.

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Address: 3281 E Guasti Rd  
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